

"Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid" properties and characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid*

Cat. No.: *B1272373*

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In-Depth Technical Guide: Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid, a derivative of butyric acid, is a chiral building block with significant potential in medicinal chemistry and pharmaceutical development. Its structure, featuring a tert-butyloxycarbonyl (Boc) protecting group on the amino functionality and a cyano-substituted phenyl ring, makes it a valuable intermediate for the synthesis of complex molecular architectures, particularly in the realm of peptidomimetics and small molecule drug candidates. The presence of the 2-cyano-phenyl moiety is of particular interest, as the nitrile group can modulate the electronic properties, binding interactions, and metabolic stability of a parent molecule. This technical guide provides a comprehensive overview of the known properties, characteristics, and potential applications of this compound.

Core Properties and Characteristics

Precise experimental data for **Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid** is limited in publicly accessible literature, reflecting its specialized nature as a research and development

compound. The following tables summarize the available quantitative data.

Property	Value	Source
CAS Number	270065-83-3	[1][2]
Molecular Formula	C ₁₆ H ₂₀ N ₂ O ₄	[1]
Molecular Weight	304.34 g/mol	N/A
Appearance	Lyophilized powder	[1]
Purity	≥95%	[1]

Predicted Physicochemical Properties	Value	Source
Boiling Point	496.8 ± 40.0 °C	N/A
Density	1.19 g/cm ³	N/A
Solubility	Soluble in dichloromethane, ethanol, and dimethyl sulfoxide.	N/A

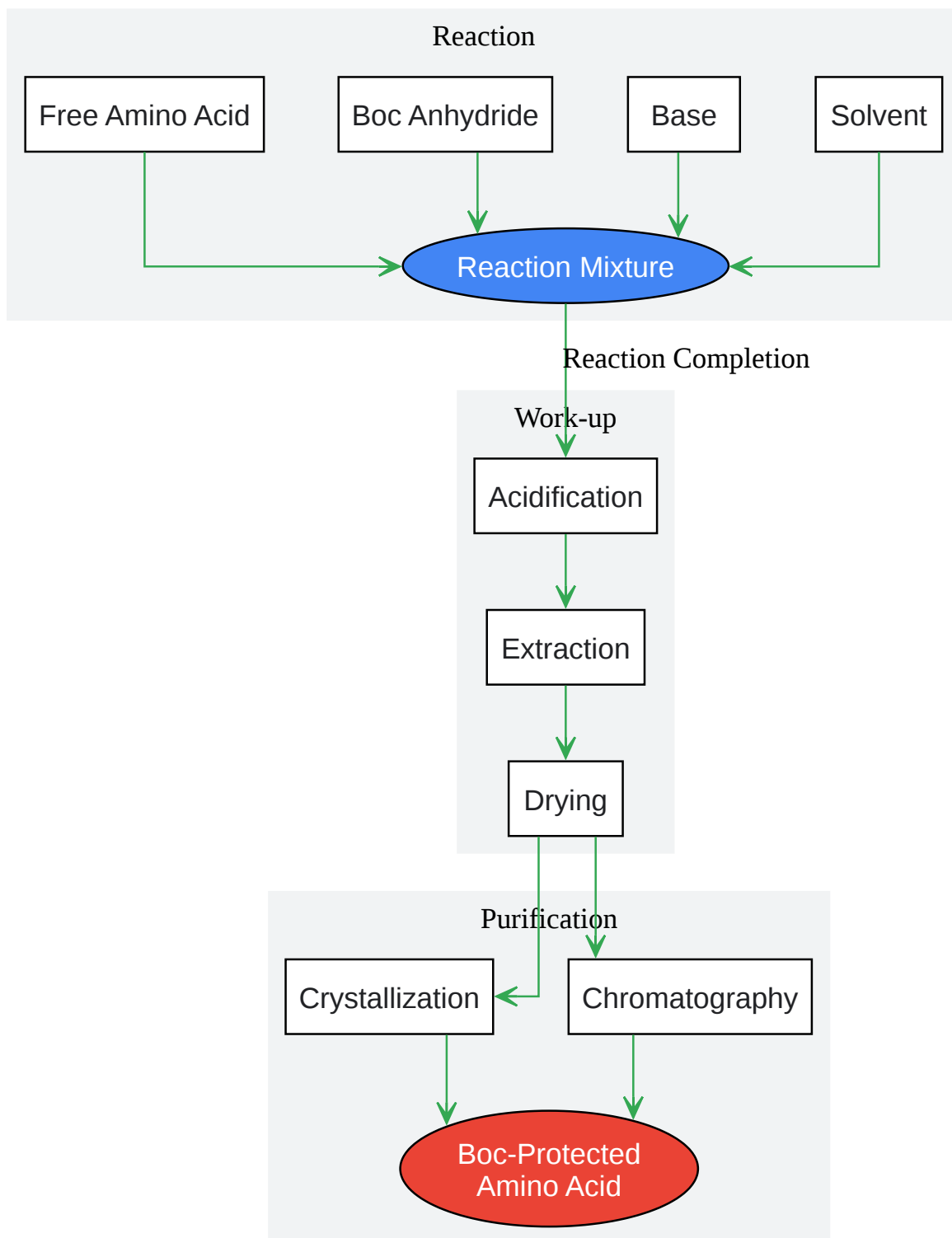
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and analysis of **Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid** are not readily available. However, based on general principles of organic synthesis for similar compounds, a plausible synthetic approach and analytical methods can be outlined.

Synthesis

A common method for the synthesis of Boc-protected amino acids involves the reaction of the free amino acid with di-tert-butyl dicarbonate (Boc₂O) in the presence of a base. A general workflow is proposed below.

Workflow for the Synthesis of Boc-Protected Amino Acids



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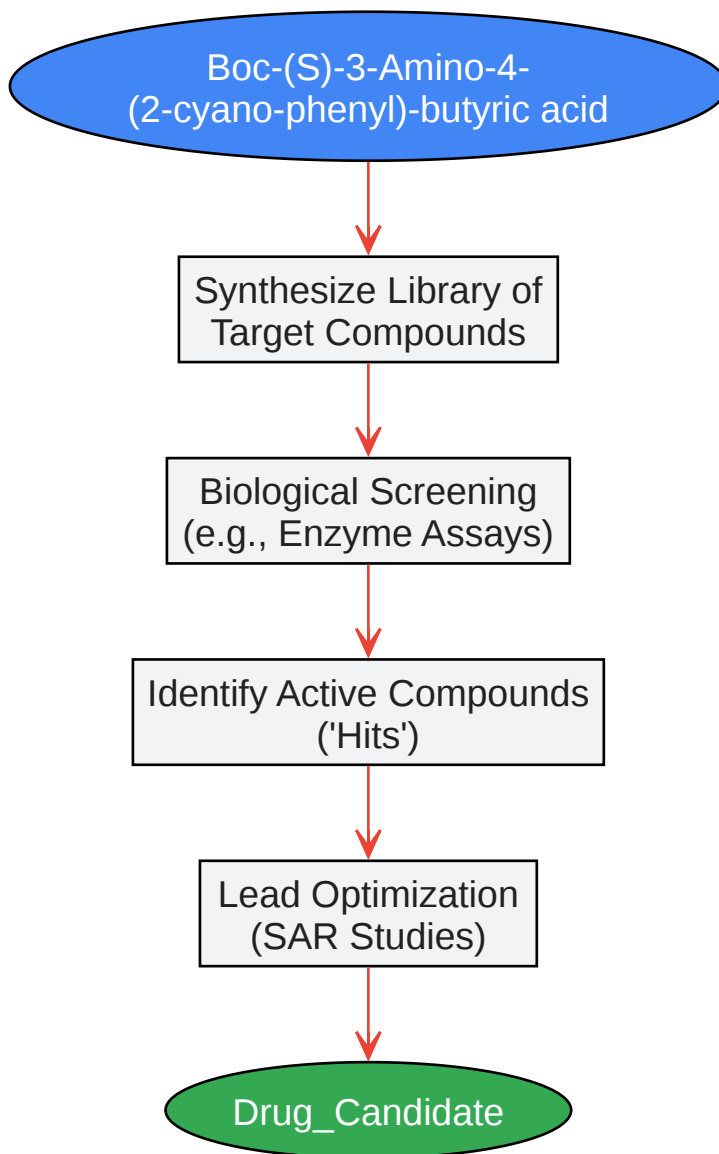
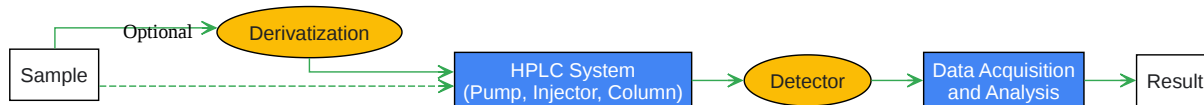
Caption: General workflow for the synthesis of Boc-protected amino acids.

A patent for a similar compound, BOC-(R)-3-amino-4-(2,4,5-trifluorophenyl) butyric acid, describes a process that involves mixing the free amino acid with an inorganic base in water, followed by the addition of a solution of di-tert-butyl dicarbonate in an organic solvent. The reaction is carried out at a controlled temperature. After the reaction, the pH is adjusted to acidic, and the product is extracted with an organic solvent.

Purification and Analysis

High-Performance Liquid Chromatography (HPLC) is a standard technique for both the purification and purity analysis of Boc-protected amino acids.

General HPLC Workflow for Amino Acid Analysis



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References

- 1. cusabio.com [cusabio.com]
- 2. Boc-(S)-3-amino-4-(2-cyanophenyl)-butyric acid270065-83-3,Purity96%_AAPPTec [molbase.com]
- To cite this document: BenchChem. ["Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid" properties and characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1272373#boc-s-3-amino-4-2-cyano-phenyl-butyric-acid-properties-and-characteristics]

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